

Preparing 5,7,3',4'-Tetramethoxyflavone stock solutions for experiments

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Compound of Interest

Compound Name: 5,7,3',4'-Tetramethoxyflavone

Cat. No.: B192521

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Application Notes and Protocols: 5,7,3',4'-Tetramethoxyflavone

Audience: Researchers, scientists, and drug development professionals.

Introduction

5,7,3',4'-Tetramethoxyflavone (TMF), also known as Luteolin tetramethyl ether, is a naturally occurring polymethoxyflavone found in various plants, including *Murraya paniculata* and *Kaempferia parviflora*.^{[1][2]} It has garnered significant interest in the scientific community due to its diverse biological activities, including anti-inflammatory, anti-cancer, chondroprotective, and anti-parasitic properties.^{[1][3][4]} TMF's mechanism of action involves the modulation of several key signaling pathways, making it a promising candidate for further investigation in drug discovery and development.^{[5][6]}

This document provides detailed protocols for the preparation of **5,7,3',4'-Tetramethoxyflavone** stock solutions for both in vitro and in vivo experiments, ensuring accurate and reproducible results.

Physicochemical Properties

A summary of the key physicochemical properties of **5,7,3',4'-Tetramethoxyflavone** is presented in the table below.

Property	Value	Reference
Synonyms	5,7,3',4'-tetramethyl Luteolin ether, Methoxyluteolin, Tetramethyl camphoral	[1]
CAS Number	855-97-0	[1][7]
Molecular Formula	C ₁₉ H ₁₈ O ₆	[1][7]
Molecular Weight	342.3 g/mol	[1]
Appearance	Solid	[1]
Purity	≥98%	[1]
Melting Point	190-195°C	[7]
Storage	-20°C	[1]
Stability	≥ 4 years	[1]

Solubility Data

The solubility of **5,7,3',4'-Tetramethoxyflavone** in common laboratory solvents is crucial for the preparation of stock solutions.

Solvent	Solubility	Concentration (mM)	Reference
Dimethyl Sulfoxide (DMSO)	Soluble, 8.33 mg/mL	24.33 mM	[1][3]
Methanol	Soluble	Not specified	[1]
Ethanol	Soluble	Not specified	[8]

Note: It is recommended to use high-purity, anhydrous solvents to prepare stock solutions. To enhance solubility, gentle warming to 37°C and sonication in an ultrasonic bath can be employed.[3][9]

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **5,7,3',4'-Tetramethoxyflavone** in DMSO.

Materials:

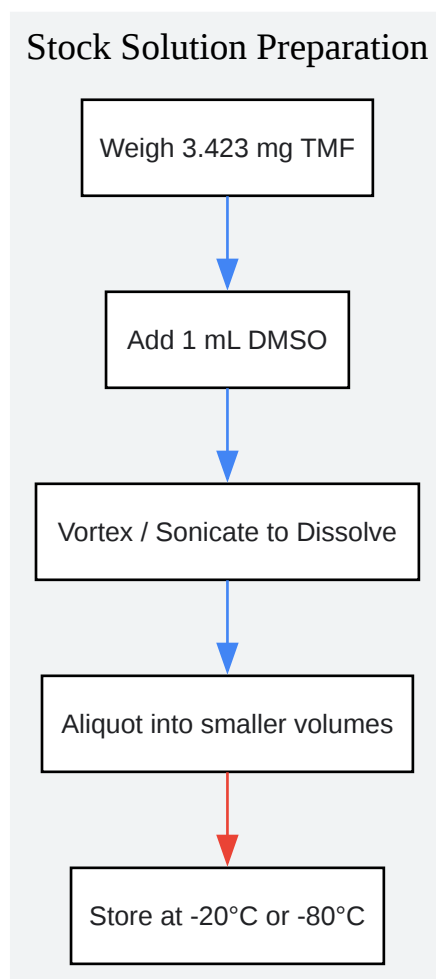
- **5,7,3',4'-Tetramethoxyflavone** (purity $\geq 98\%$)
- Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of TMF needed using the following formula: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
 $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 342.3 \text{ g/mol} \times 1000 = 3.423 \text{ mg}$
- Weigh the compound: Accurately weigh 3.423 mg of **5,7,3',4'-Tetramethoxyflavone** and transfer it to a sterile microcentrifuge tube.
- Dissolve in DMSO: Add 1 mL of cell culture grade DMSO to the microcentrifuge tube.
- Ensure complete dissolution: Vortex the tube thoroughly until the compound is completely dissolved. If necessary, gently warm the solution to 37°C or sonicate for a short period.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

- Storage: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[3][9] The solid compound is stable for at least 4 years when stored at -20°C.[1]

Workflow for Preparing In Vitro Stock Solution



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Caption: Workflow for preparing a 10 mM TMF stock solution in DMSO.

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

This protocol outlines the dilution of the high-concentration stock solution to prepare working solutions for treating cells in culture.

Materials:

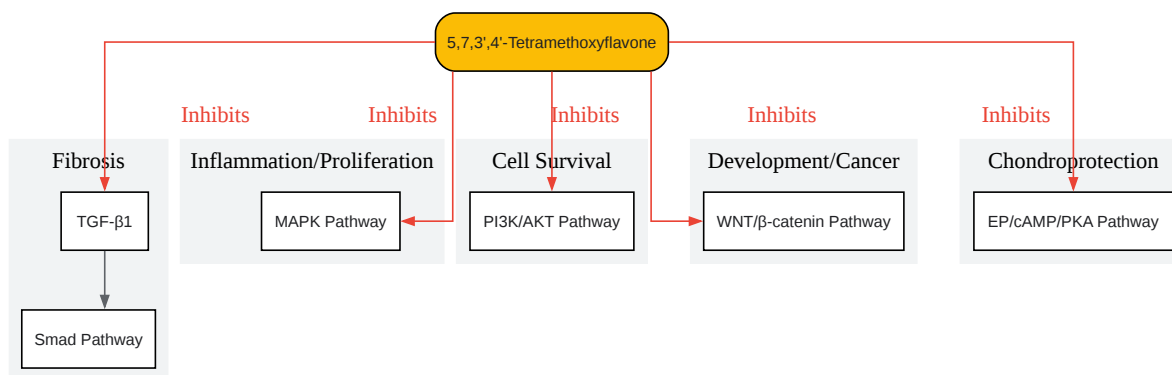
- 10 mM **5,7,3',4'-Tetramethoxyflavone** stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile tubes for dilution

Procedure:

- Determine the final concentration: Decide on the final concentrations of TMF required for your experiment (e.g., 1 μ M, 10 μ M, 50 μ M).
- Serial dilution: Perform serial dilutions of the 10 mM stock solution in cell culture medium to achieve the desired final concentrations. It is crucial to ensure that the final concentration of the solvent (DMSO) in the cell culture medium is non-toxic to the cells, typically below 0.5% (v/v).^{[10][11]}
- Example Dilution for 10 μ M working solution:
 - To prepare 1 mL of a 10 μ M working solution from a 10 mM stock, you would perform a 1:1000 dilution.
 - Add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
 - The final DMSO concentration will be 0.1%.
- Vehicle control: Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as used for the highest concentration of TMF.
- Apply to cells: Add the prepared working solutions to your cell cultures and proceed with the experiment.

Signaling Pathways Modulated by 5,7,3',4'-Tetramethoxyflavone

5,7,3',4'-Tetramethoxyflavone has been shown to modulate multiple intracellular signaling pathways, contributing to its diverse biological effects. A simplified diagram illustrating some of the key pathways is provided below.



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Caption: Key signaling pathways modulated by **5,7,3',4'-Tetramethoxyflavone**.

Safety Precautions

Standard laboratory safety practices should be followed when handling **5,7,3',4'-Tetramethoxyflavone** and the solvents used for its dissolution.

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- In case of contact with skin or eyes, rinse immediately with plenty of water.
- Consult the Material Safety Data Sheet (MSDS) for detailed safety information.[\[12\]](#)

By following these detailed application notes and protocols, researchers can confidently prepare and utilize **5,7,3',4'-Tetramethoxyflavone** solutions for their experimental needs, contributing to a better understanding of its therapeutic potential.

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